

1-Bromo-1,1-dichloroacetone chemical properties

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Compound of Interest

Compound Name: 1-Bromo-1,1-dichloroacetone

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1-Bromo-1,1-dichloroacetone: A Technical Guide

For Researchers, Scientists, and Drug Development Professionals

Abstract

This technical guide provides a comprehensive overview of the chemical and physical properties of **1-Bromo-1,1-dichloroacetone**, a halogenated ketone identified as a disinfection byproduct in drinking water. This document is intended for researchers, scientists, and professionals in drug development who require detailed technical information on this compound. It includes a summary of its known properties, a proposed synthesis protocol, and an analysis of its potential reactivity and safety considerations. Due to the limited availability of specific experimental data for this compound, some information is extrapolated from related halogenated acetones.

Chemical and Physical Properties

1-Bromo-1,1-dichloroacetone is a tri-halogenated organic compound. Its identity has been confirmed through various chemical supplier databases.

Table 1: Chemical and Physical Properties of **1-Bromo-1,1-dichloroacetone** and Related Compounds

Property	1-Bromo-1,1-dichloroacetone	1,1-Dichloroacetone	Bromoacetone
CAS Number	1751-16-2[1]	513-88-2[2][3]	598-31-2[4][5]
Molecular Formula	C ₃ H ₃ BrCl ₂ O[1]	C ₃ H ₄ Cl ₂ O[2][3]	C ₃ H ₅ BrO[5]
Molecular Weight	205.87 g/mol [1]	126.97 g/mol [2]	136.98 g/mol [4]
Boiling Point	Data not available	117-118 °C[3][6]	137 °C[4]
Melting Point	Data not available	Data not available	-36.5 °C[4]
Density	Data not available	1.327 g/mL at 25 °C[3][6]	1.63 g/cm ³ [4]
Solubility	Data not available	Slightly soluble in chloroform and methanol[6]	Poorly soluble in water[4]
Appearance	Data not available	Clear colorless to yellow liquid[6]	Clear colorless liquid[4]

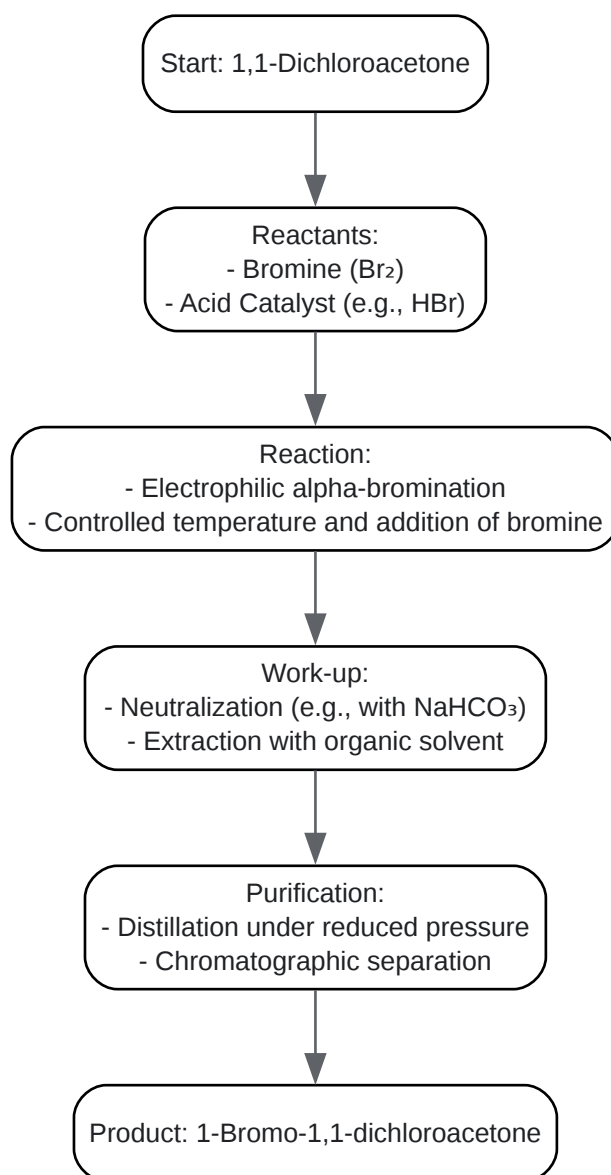
Synthesis and Experimental Protocols

A specific experimental protocol for the synthesis of **1-Bromo-1,1-dichloroacetone** is not readily available in the reviewed literature. However, based on established methods for the halogenation of ketones, a plausible synthetic route can be proposed. The synthesis of bromoacetone and dibromoacetone typically involves the reaction of acetone with bromine in the presence of an acid catalyst.

Proposed Synthesis of 1-Bromo-1,1-dichloroacetone

The synthesis could likely be achieved through a multi-step process involving the chlorination and subsequent bromination of acetone, or vice-versa. A potential pathway could involve the controlled bromination of 1,1-dichloroacetone.

Experimental Workflow: Proposed Synthesis



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Caption: Proposed workflow for the synthesis of **1-Bromo-1,1-dichloroacetone**.

Detailed Methodology (Proposed):

- **Reaction Setup:** In a three-necked flask equipped with a dropping funnel, condenser, and thermometer, dissolve 1,1-dichloroacetone in a suitable solvent (e.g., glacial acetic acid).
- **Bromination:** Slowly add a stoichiometric amount of bromine, dissolved in the same solvent, to the reaction mixture while maintaining a controlled temperature (e.g., 0-10 °C) to minimize

side reactions. An acid catalyst, such as hydrobromic acid, may be required to facilitate the reaction.

- **Monitoring:** The reaction progress should be monitored by techniques such as gas chromatography (GC) or thin-layer chromatography (TLC).
- **Work-up:** Upon completion, the reaction mixture is poured into cold water and neutralized with a weak base (e.g., sodium bicarbonate solution). The aqueous layer is then extracted with a suitable organic solvent (e.g., diethyl ether or dichloromethane).
- **Purification:** The combined organic extracts are dried over an anhydrous salt (e.g., MgSO_4), filtered, and the solvent is removed under reduced pressure. The crude product can then be purified by fractional distillation under vacuum or by column chromatography.

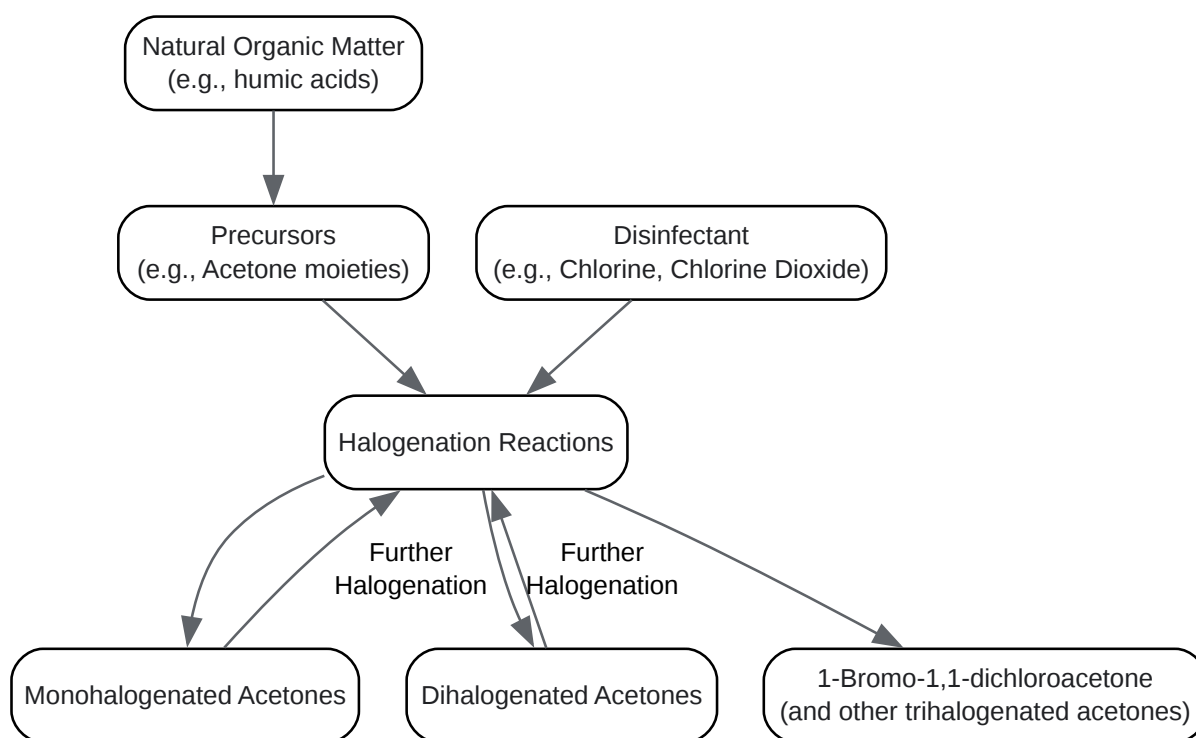
Reactivity and Stability

Halogenated ketones are generally reactive compounds. The presence of electron-withdrawing halogen atoms on the α -carbon enhances the electrophilicity of the carbonyl carbon, making it susceptible to nucleophilic attack. **1-Bromo-1,1-dichloroacetone** is expected to be a potent lachrymator and skin irritant, similar to other α -haloketones like bromoacetone.^[4] It may be unstable to light and heat and could potentially decompose over time. For storage, it is recommended to keep it in a cool, dark place.

Biological Activity and Signaling Pathways

There is a significant lack of specific data on the biological activity and signaling pathways affected by **1-Bromo-1,1-dichloroacetone**. It is primarily known as a disinfection byproduct (DBP) formed during the chlorination of drinking water.^[1] The formation of halogenated acetones occurs through the reaction of disinfectants like chlorine with natural organic matter present in the water.

Formation Pathway of Halogenated Acetones in Drinking Water



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Caption: Formation of **1-Bromo-1,1-dichloroacetone** as a disinfection byproduct.

While specific toxicological studies on **1-Bromo-1,1-dichloroacetone** are not available, other halogenated DBPs are known to have potential health effects. For instance, some chlorinated acetones have been investigated for their potential carcinogenicity.

Safety and Handling

A specific Material Safety Data Sheet (MSDS) for **1-Bromo-1,1-dichloroacetone** was not found. However, based on the properties of structurally related compounds like bromoacetone and dichloroacetone, it should be handled with extreme caution.

Expected Hazards:

- Toxicity: Likely to be toxic if swallowed, inhaled, or in contact with skin.[7]
- Corrosivity: Expected to cause severe skin burns and eye damage.[7]

- Lachrymator: Potentially a strong lachrymator, causing irritation to the eyes and respiratory tract.
- Flammability: May be a combustible liquid.

Recommended Precautions:

- Work in a well-ventilated fume hood.
- Wear appropriate personal protective equipment (PPE), including chemical-resistant gloves, safety goggles, and a lab coat.
- Avoid inhalation of vapors and contact with skin and eyes.
- In case of contact, immediately flush the affected area with copious amounts of water and seek medical attention.
- Store in a tightly sealed container in a cool, dry, and dark place.

Conclusion

1-Bromo-1,1-dichloroacetone is a chemical compound of interest primarily due to its presence as a disinfection byproduct in drinking water. While its fundamental chemical identity is established, there is a significant lack of detailed experimental data regarding its physical properties, a specific synthesis protocol, and its biological effects. The information presented in this guide, based on available data and extrapolation from related compounds, serves as a foundational resource for researchers. Further experimental investigation is crucial to fully characterize this compound and understand its potential impacts.

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